

Cyclohexanone-d10: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Cyclohexanone-d10

Cat. No.: B056445

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This guide provides an in-depth overview of the stability and recommended storage conditions for **Cyclohexanone-d10** (CAS 51209-49-5). Maintaining the isotopic and chemical purity of this valuable deuterated ketone is critical for its effective use in a range of applications, including as an internal standard in mass spectrometry, a solvent in NMR spectroscopy, and a reactant in kinetic isotope effect studies.

Core Stability Profile

Cyclohexanone-d10 is a stable isotope-labeled compound that is chemically identical in reactivity to its non-deuterated counterpart.^[1] It is considered stable under standard laboratory conditions.^{[1][2]} However, its long-term stability is contingent upon proper storage and handling to prevent degradation. After a period of three years, it is recommended to re-analyze the compound for chemical purity before use.^[2]

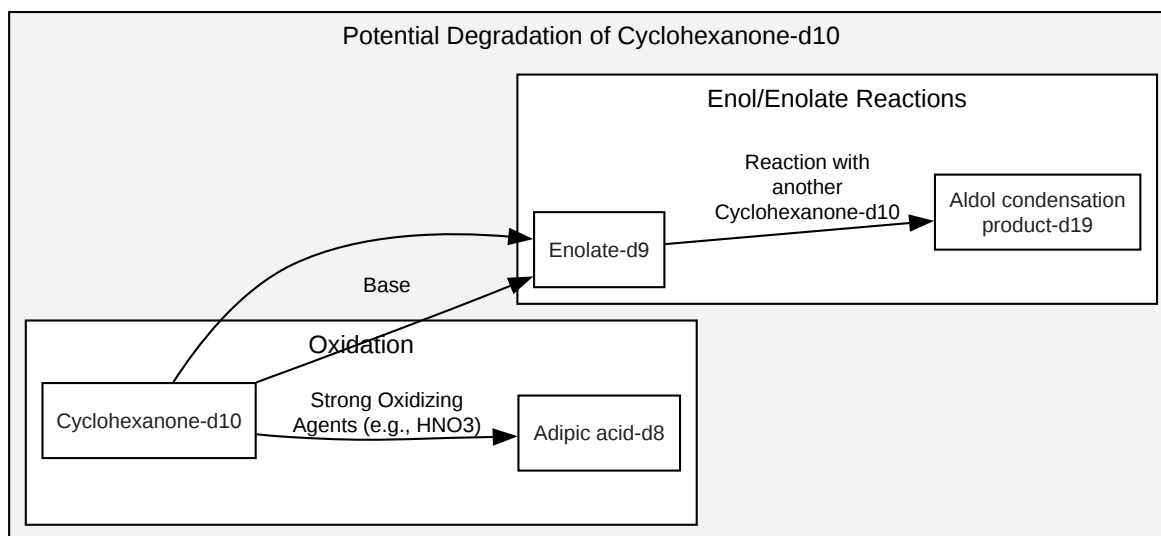
Recommended Storage and Handling Conditions

To ensure the integrity of **Cyclohexanone-d10**, it is imperative to adhere to the following storage and handling guidelines. These recommendations are compiled from various supplier and safety data sheets.

Parameter	Recommended Condition	Rationale
Temperature	Room temperature, in a cool, dry place.[1][2][3][4][5]	Prevents potential thermal degradation and reduces volatility.
Atmosphere	Store in a tightly closed container.[1][4][6]	Minimizes exposure to atmospheric moisture and oxygen, which can participate in degradation reactions.
Light Exposure	Store away from light.[1][3][5]	Light can provide the energy to initiate photo-degradation pathways.
Container	Tightly sealed, appropriate chemical-resistant container.	Prevents contamination and leakage.
Ventilation	Store in a well-ventilated area.[1][6]	Important for safety due to its flammable nature.
Incompatible Materials	Keep away from heat, sparks, flame, ignition sources, strong oxidizing agents, and bases.[1][4][6]	Cyclohexanone-d10 can react with these substances, leading to degradation and potentially hazardous situations.

Potential Degradation Pathways

While specific studies detailing the degradation pathways of **Cyclohexanone-d10** are not readily available, potential degradation can be inferred from the known chemistry of cyclohexanone. The primary routes of degradation are likely to be oxidation and reactions involving the enol or enolate form.



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Caption: Potential degradation pathways for **Cyclohexanone-d10**.

Experimental Protocols

Detailed experimental protocols for the stability testing of **Cyclohexanone-d10** are not widely published. However, a standard approach to assessing the stability of a chemical compound involves the following steps.

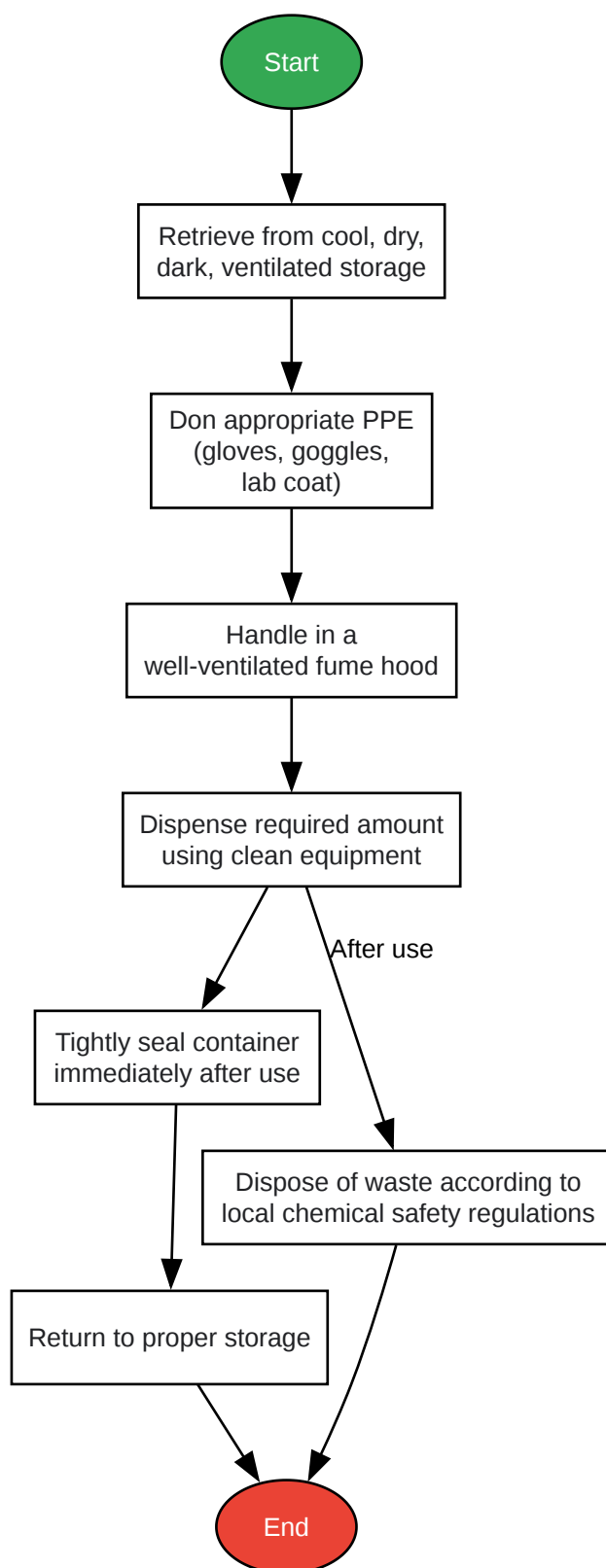
Forced Degradation Study Protocol (Illustrative)

- **Sample Preparation:** Prepare solutions of **Cyclohexanone-d10** in appropriate solvents (e.g., acetonitrile, methanol).
- **Stress Conditions:** Expose the samples to a range of stress conditions in parallel with a control sample stored under recommended conditions.
 - **Acidic/Basic Hydrolysis:** Treat with HCl or NaOH at elevated temperatures (e.g., 60°C).
 - **Oxidative Degradation:** Treat with H₂O₂ at room temperature.

- Thermal Degradation: Heat the solid or solution sample (e.g., at 60°C, 80°C).
- Photodegradation: Expose the solution to UV light (e.g., 254 nm) and visible light.
- Time Points: Withdraw aliquots at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Analysis: Analyze the samples using a stability-indicating method, such as Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) with a suitable detector.
- Data Evaluation: Quantify the amount of remaining **Cyclohexanone-d10** and identify any degradation products.

Recommended Handling Workflow

Proper handling is crucial to prevent contamination and degradation, as well as to ensure personnel safety.



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Caption: Recommended workflow for handling **Cyclohexanone-d10**.

Safety Precautions

Cyclohexanone-d₁₀ is a flammable liquid and vapor.[1][3] It may cause irritation to the eyes, skin, and respiratory tract.[1] Inhalation of vapors may lead to dizziness.[1] Always use this compound in a well-ventilated area or a fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[1][4] Avoid contact with ignition sources.[1] In case of a spill, absorb the material with an inert substance like vermiculite and dispose of it according to local regulations.[1]

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